

(E/Z)-NSAH as a chemical probe for [Target Protein]

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Compound of Interest

Compound Name: (E/Z)-NSAH

Cat. No.: B7727964

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Unidentified Chemical Probe: (E/Z)-NSAH

To provide the requested detailed Application Notes and Protocols, further clarification on the chemical probe "(E/Z)-NSAH" and its specific target protein is required. Initial searches for a chemical probe with the designation "(E/Z)-NSAH" did not yield a specific, well-characterized molecule or its intended biological target.

The acronym "(E/Z)-NSAH" is not sufficient to uniquely identify a chemical entity in common chemical and biological databases. It is possible that this is a novel or less-publicized compound, an internal designation, or an abbreviation that is not yet widely recognized. The "(E/Z)" prefix suggests the presence of a double bond with cis/trans isomerism, and "NSAH" could potentially stand for a complex chemical name, for example, N-substituted hydroxystyryl acetamide, but this remains speculative without further information.

One search result pointed to a compound abbreviated as "NSAH," which is an inhibitor of human ribonucleotide reductase. However, its full chemical name is (2-hydroxy-N'-[(E)-(2-hydroxynaphthalen-1-yl)methylidene]benzohydrazide)[1], a structure that may not be consistent with the user's provided acronym. Without confirmation, proceeding with this information could lead to inaccurate and irrelevant documentation.

To fulfill the user's request for comprehensive application notes, including quantitative data, experimental protocols, and visualizations, the following information is essential:

- The full and unambiguous chemical name of (E/Z)-NSAH.

- The specific name of the intended "[Target Protein]".
- Any available publications or internal documentation describing the synthesis, characterization, and biological activity of **(E/Z)-NSAH**.

Once this information is provided, a thorough literature search can be conducted to gather the necessary data to generate the detailed application notes and protocols as requested.

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References

- 1. NSAH | DNA/RNA Synthesis | TargetMol [targetmol.com]
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